

comparing the plasticizing efficiency of Bis(2-ethylhexyl) sebacate in different polymers

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) sebacate*

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A Senior Application Scientist's Guide to the Plasticizing Efficiency of **Bis(2-ethylhexyl) sebacate** (DEHS) in Diverse Polymer Systems

Authored for Researchers, Scientists, and Drug Development Professionals

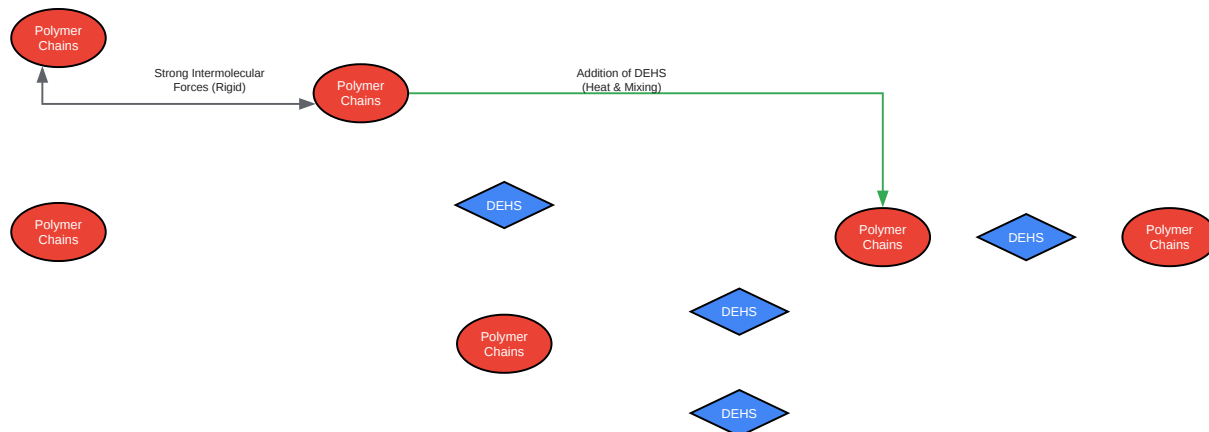
Abstract

Bis(2-ethylhexyl) sebacate, commonly known as DEHS or DOS, is a high-performance, low-volatility plasticizer prized for its excellent low-temperature flexibility and thermal stability.^{[1][2]} Its efficacy, however, is not uniform across all polymer matrices. This guide provides an in-depth comparison of the plasticizing efficiency of DEHS in three distinct and industrially significant polymers: Poly(vinyl chloride) (PVC), Polylactic Acid (PLA), and Nitrile Butadiene Rubber (NBR). By examining the fundamental mechanisms of plasticization and presenting supporting experimental data on thermal and mechanical properties, this document serves as a critical resource for formulation scientists and researchers aiming to optimize polymer performance.

The Fundamental Mechanism of Plasticization

Plasticizers are low molecular weight additives that, when incorporated into a polymer, increase its flexibility, workability, and elongation.[3][4] The primary role of a plasticizer is to insert its molecules between the long polymer chains.[5][6] This action disrupts the strong intermolecular van der Waals forces that hold the polymer chains together in a rigid structure.[6]

According to the widely accepted lubrication theory, plasticizer molecules act as molecular lubricants, facilitating the movement of polymer chains past one another.[6][7] This increased segmental mobility lowers the material's glass transition temperature (T_g), the point at which the polymer transitions from a rigid, glassy state to a more flexible, rubbery state.[8] A lower T_g is the hallmark of effective plasticization. For plasticization to be effective, the intermolecular forces between the plasticizer and the polymer must be of a similar magnitude to the forces between the polymer chains themselves, ensuring good compatibility.[6]



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Caption: Mechanism of external plasticization by DEHS.

Comparative Analysis of DEHS Plasticizing Efficiency

The effectiveness of DEHS is highly dependent on its compatibility with the host polymer, which is largely governed by polarity. DEHS, a diester, is considered a relatively non-polar plasticizer. [\[9\]](#)

Poly(vinyl chloride) (PVC): The Benchmark Application

PVC is an inherently rigid and brittle polymer due to the strong dipole-dipole interactions between the carbon-chlorine bonds on adjacent chains. Plasticizers are essential for nearly all flexible PVC applications. [\[10\]](#)

- **Compatibility and Efficiency:** DEHS is a well-established, highly efficient plasticizer for PVC, particularly valued for imparting excellent low-temperature flexibility. [\[1\]](#)[\[2\]](#) Its long aliphatic sebacate backbone effectively shields the polar C-Cl sites on the PVC chains, leading to a significant reduction in intermolecular forces. Molecular dynamics simulations have shown that sebacates like Dibutyl Sebacate (DBS) and Dihexyl Sebacate (DHS) can lower the Tg of PVC by nearly 100 K, an effect comparable to the common phthalate plasticizer DEHP. [\[11\]](#)
- **Performance Data:** DEHS provides a superior combination of high plasticizing efficiency and low volatility compared to adipate and phthalate esters. [\[1\]](#) It excels in maintaining flexibility at cold temperatures, a critical requirement for applications like wire and cable insulation, automotive interiors, and outdoor equipment. [\[2\]](#) However, due to its lower polarity, it can have higher migration rates in contact with non-polar substances like oils and fats compared to more polar plasticizers. [\[1\]](#)

Polylactic Acid (PLA): Enhancing a Brittle Biopolymer

PLA is a leading biodegradable polymer derived from renewable resources. [\[12\]](#) However, its widespread use is often limited by its inherent brittleness and rigidity. [\[12\]](#)[\[13\]](#) Plasticization is a key strategy to overcome these limitations.

- **Compatibility and Efficiency:** Research has demonstrated that DEHS (also referred to as SDO in some studies) is an effective plasticizer for PLA. [\[13\]](#)[\[14\]](#) The ester groups in DEHS

can interact with the carbonyl groups of the PLA ester backbone.[14] This interaction disrupts the PLA chain packing, reduces the Tg, and significantly improves its ductility.

- **Performance Data:** In one study, the addition of DEHS to PLA resulted in the highest elongation at break (approximately 35%) among several tested plasticizers, indicating a substantial increase in flexibility.[13][14] The same study noted a significant drop in Young's Modulus by about 26%, signifying a reduction in stiffness.[14] The glass transition temperature (Tg) of PLA was also effectively lowered, confirming the plasticizing action of DEHS.[13][14]

Nitrile Butadiene Rubber (NBR): Tailoring Elastomer Properties

NBR is a synthetic rubber known for its excellent resistance to oils and fuels, a property derived from the polar acrylonitrile (ACN) monomer units. Plasticizers are added to NBR to improve processability, enhance low-temperature flexibility, and reduce hardness.[15][16]

- **Compatibility and Efficiency:** The compatibility of a plasticizer with NBR is critically dependent on the ACN content of the rubber.[15] High ACN grades are more polar and require more polar plasticizers, while low ACN grades are less polar and compatible with plasticizers like DEHS.[15] DEHS is recommended as a choice for improving low-temperature flexibility in NBR.[17] Ester plasticizers, in general, are widely compatible with NBR.[17]
- **Performance Data:** The primary contribution of sebacate esters like DEHS to NBR is the significant improvement of low-temperature performance.[17][18] This is crucial for applications such as seals, gaskets, and hoses that must function reliably in cold environments. By lowering the Tg, DEHS prevents the rubber from becoming brittle at low temperatures, ensuring continued elasticity and sealing performance. The addition of plasticizers generally leads to a decrease in hardness and tensile strength but an increase in elongation at break.[19]

Quantitative Performance Comparison

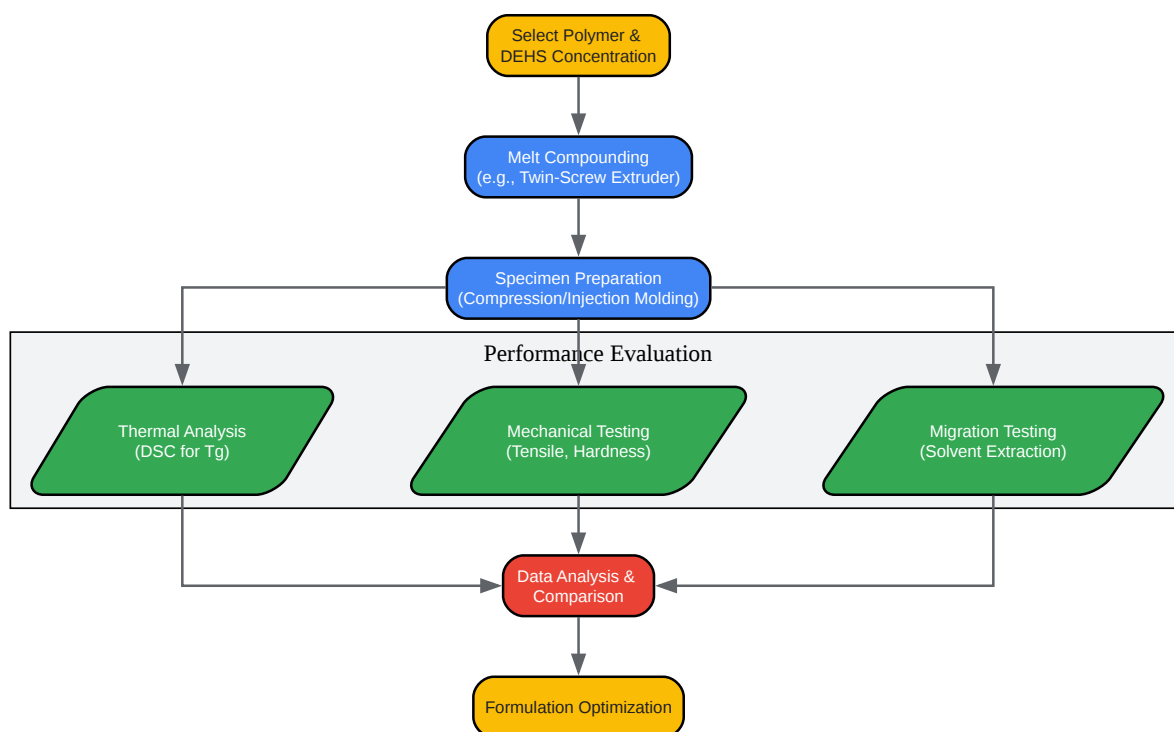
The following table summarizes the expected effects of incorporating DEHS into PVC, PLA, and NBR based on published data. The values represent typical changes observed upon

plasticization and can vary with concentration and processing conditions.

Property	PVC	PLA	NBR (Low ACN)
Glass Transition Temp. (Tg)	Significant Decrease (~80-100 K)	Moderate Decrease	Significant Decrease
Tensile Strength	Decrease	Decrease	Decrease
Elongation at Break (%)	Significant Increase (>300%)	Significant Increase (~35%)[14]	Increase
Hardness (Shore)	Decrease	Decrease	Decrease
Low-Temperature Flexibility	Excellent	Improved	Excellent
Primary Benefit of DEHS	Low-Temperature Performance[1]	Brittleness Reduction[14]	Low-Temperature Performance[20]

Standardized Methodologies for Evaluating Plasticizer Efficiency

To ensure objective and reproducible comparisons, standardized testing protocols are essential. The American Society for Testing and Materials (ASTM) provides several relevant standards.



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Caption: Workflow for evaluating plasticizer efficiency.

Protocol: Thermal Analysis via Differential Scanning Calorimetry (DSC)

- Objective: To determine the glass transition temperature (T_g) of the plasticized polymer, the primary indicator of plasticizing efficiency.
- Methodology:

- A small, weighed sample (5-10 mg) of the plasticized polymer is hermetically sealed in an aluminum DSC pan.
- An empty, sealed pan is used as a reference.
- The sample is placed in the DSC cell and subjected to a heat-cool-heat cycle to erase the polymer's prior thermal history. A typical cycle:
 - Heat from room temperature to a temperature above the polymer's melting point (e.g., 200°C for PLA) at a rate of 10°C/min.
 - Hold for 2-5 minutes to ensure complete melting.
 - Cool rapidly (quench cool) to a low temperature (e.g., -80°C) at a rate of 20°C/min.
 - Heat again at a controlled rate (e.g., 10°C/min) through the glass transition and melting regions.
- The T_g is determined from the second heating scan, identified as a step-like change in the heat flow curve.

Protocol: Mechanical Properties via Tensile Testing (ASTM D638/D882)

- Objective: To measure the effect of the plasticizer on the material's strength, stiffness (modulus), and ductility (elongation at break).
- Methodology:
 - Prepare standardized dumbbell-shaped specimens (for rigid plastics like PVC/PLA) or ring/strip specimens (for elastomers like NBR) via molding or die-cutting.
 - Condition the specimens at a standard temperature and humidity (e.g., 23°C and 50% RH) for at least 24 hours.
 - Mount the specimen in the grips of a universal testing machine (tensometer).
 - Apply a tensile load at a constant rate of crosshead speed until the specimen fractures.

- Record the force and displacement data throughout the test.
- Calculate Tensile Strength (stress at break), Young's Modulus (slope of the initial stress-strain curve), and Elongation at Break.

Protocol: Plasticizer Migration (ASTM D2199 / Leaching Studies)

- Objective: To assess the permanence of the plasticizer within the polymer matrix by measuring its tendency to migrate out.[\[21\]](#)
- Methodology (Solvent Extraction):
 - Cut a precisely weighed and dimensioned piece of the plasticized polymer film.
 - Immerse the sample in a chosen solvent (e.g., hexane for simulating fatty contact, ethanol, or water) in a sealed container.[\[22\]](#) The choice of solvent depends on the intended application.
 - Store the container at a controlled temperature (e.g., 40°C or 60°C) for a specific duration (e.g., 24 hours to several days).[\[23\]](#)[\[24\]](#)
 - After the specified time, remove the polymer sample, gently pat dry, and allow it to fully dry in a vacuum oven at a mild temperature to remove any absorbed solvent.
 - Weigh the dried sample.
 - The percentage weight loss corresponds to the amount of plasticizer that has leached into the solvent.

Conclusion

Bis(2-ethylhexyl) sebacate (DEHS) is a highly effective plasticizer, but its performance is dictated by the chemistry of the host polymer.

- In PVC, it is an industry standard for achieving superior low-temperature flexibility, making it ideal for demanding applications where cold performance is paramount.

- In PLA, it serves as an excellent modifier to overcome inherent brittleness, significantly enhancing ductility and making this biopolymer suitable for a wider range of flexible packaging applications.
- In NBR, its efficiency is highest in low-ACN grades, where it is a key additive for improving low-temperature elasticity, which is critical for sealing applications in variable climates.

Understanding these polymer-specific interactions is crucial for researchers and formulators. By leveraging the data and methodologies presented in this guide, professionals can make informed decisions to select and optimize plasticizer systems, thereby achieving the desired thermal and mechanical performance in their final products.

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